

2,3,6-Trichloropyridine molecular weight and formula

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Compound of Interest

Compound Name: 2,3,6-Trichloropyridine

Cat. No.: B1294687

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An In-depth Technical Guide to 2,3,6-Trichloropyridine

For researchers, scientists, and professionals in drug development, a precise understanding of a compound's fundamental properties is critical. This guide provides the core physicochemical data for **2,3,6-Trichloropyridine**, a chlorinated derivative of pyridine.

Core Physicochemical Data

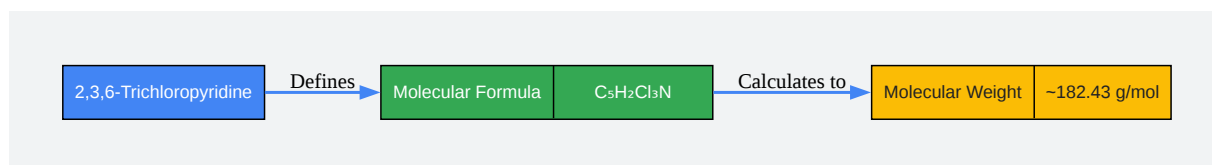
2,3,6-Trichloropyridine is an organic compound characterized by a pyridine ring substituted with three chlorine atoms.^[1] Its chemical identity and primary properties are summarized below.

Property	Value	Source
Molecular Formula	C ₅ H ₂ Cl ₃ N	[1][2][3][4][5]
Molecular Weight	182.43 g/mol	[1][3][5]
Alternate Molecular Weight	182.44 g/mol	[2][4]
Monoisotopic Mass	180.925282 Da	[3][5]
CAS Number	6515-09-9	[1][2][3][5]

Note: Minor variations in molecular weight can be attributed to differences in calculation methods or isotopic composition.

Logical Relationship of Core Properties

The relationship between the compound's name, its elemental formula, and its resulting molecular weight is a foundational concept in chemistry. The diagram below illustrates this straightforward logical progression.



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Logical flow from compound name to molecular weight.

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References

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